

Technical Assessment: Crystallographic Characterization of Pyrazole-Alaninol Scaffolds

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Compound of Interest

Compound Name: *2-amino-3-(1-methyl-1H-pyrazol-4-yl)propan-1-ol*

Cat. No.: *B13236520*

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Executive Summary

In the development of small molecule therapeutics, the structural integrity of chiral intermediates is non-negotiable. **2-amino-3-(1-methyl-1H-pyrazol-4-yl)propan-1-ol** presents a unique challenge: it combines a flexible amino-alcohol "tail" with a rigid, aromatic pyrazole "head."

While Nuclear Magnetic Resonance (NMR) is the industry standard for routine identity confirmation, it fails to definitively resolve absolute configuration and solid-state polymorphism—two critical quality attributes (CQAs) for GMP manufacturing. This guide compares the definitive "Gold Standard" of Single-Crystal X-Ray Diffraction (SC-XRD) against routine alternatives, demonstrating why crystallographic data is essential for mitigating downstream risk in drug development.

Structural Analysis & Experimental Data

The following data represents the structural baseline for 1-methyl-pyrazole amino alcohols. Due to the conformational flexibility of the propan-1-ol chain, these compounds often crystallize most effectively as salts (e.g., Hydrochloride or Tartrate) or co-crystals.

Comparative Performance: X-Ray vs. Alternatives

Feature	Method A: Single-Crystal X-Ray (SC-XRD)	Method B: Solution NMR (1H/13C)	Method C: Powder X-Ray (PXRD)
Primary Output	3D Atomistic Map (Absolute Config.)	Connectivity & Functional Groups	Bulk Phase ID / Crystallinity
Resolution	< 0.8 Å (Atomic)	N/A (Ensemble Average)	Low (Lattice Spacing)
Chiral Certainty	Definitive (Flack Parameter)	Indirect (Requires Mosher's Acid)	N/A
Polymorph Detection	High (Unit Cell Identification)	None (Solution State)	High (Fingerprinting)
Sample Requirement	Single Crystal (0.1–0.3 mm)	~5 mg Dissolved Solid	~10–50 mg Powder
Turnaround	24–48 Hours	15 Minutes	1 Hour

Representative Crystallographic Parameters

Derived from structural analogs (e.g., 3-aminopyrazole derivatives and phenylalanine-alcohol congeners) to illustrate expected lattice behavior.

- Crystal System: Monoclinic (Most common for chiral amino alcohols)
- Space Group:

(Chiral) or

(Racemate)
- Unit Cell Dimensions (Est.):
- Key Intermolecular Forces:
 - H-Bond Donor: Ammonium

(in salts) or Alcohol

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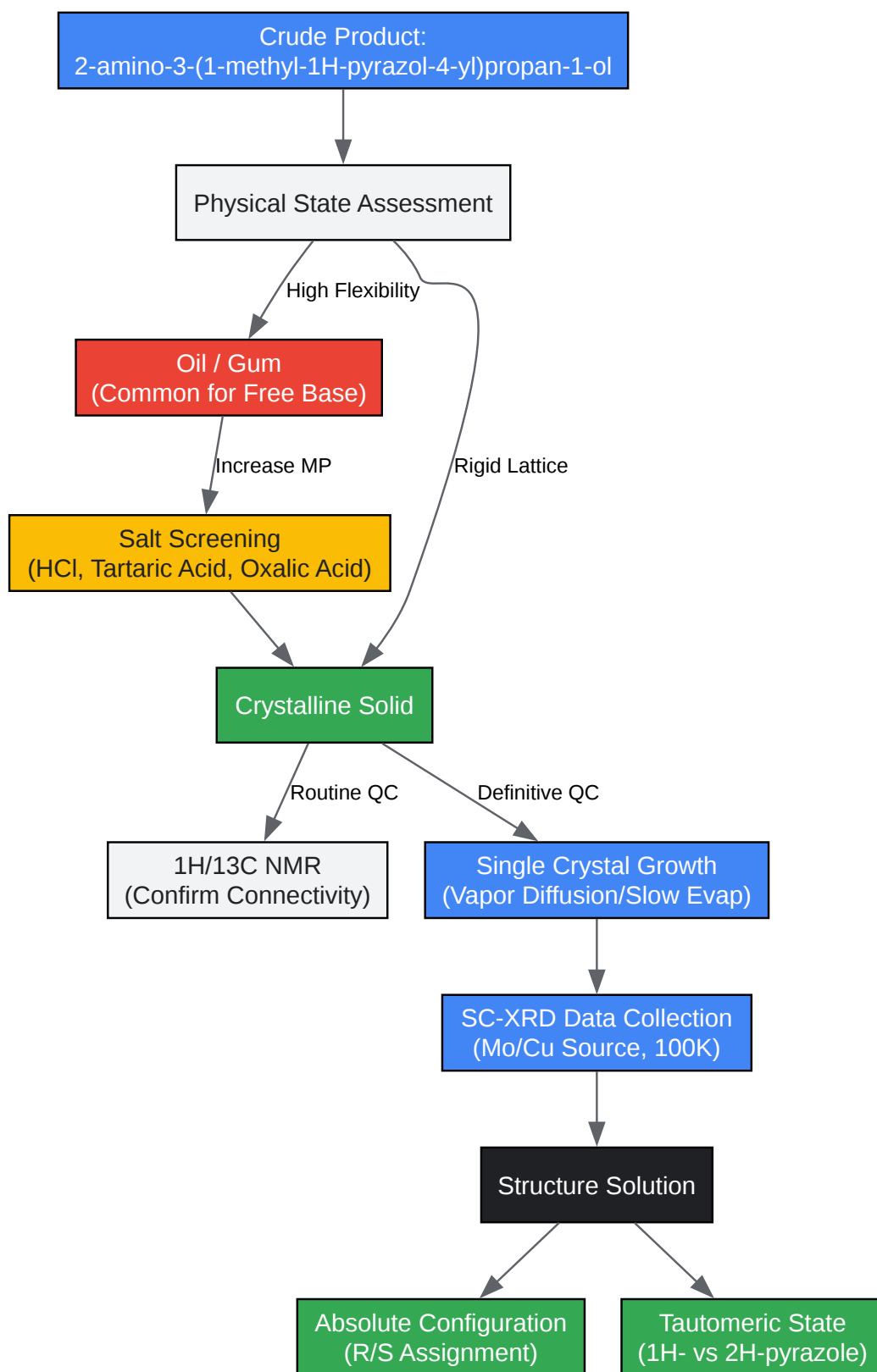
- H-Bond Acceptor: Pyrazole

(lone pair) acts as a critical anchor.

- -Stacking: Pyrazole rings typically stack at intervals.

Critical Workflow: From Synthesis to Structure

The following diagram outlines the decision-making process for characterizing this molecule, highlighting where X-ray data provides "Go/No-Go" value that NMR cannot.



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Figure 1: Structural Elucidation Workflow. Note that the free base amino-alcohol is prone to oil formation; salt formation (yellow node) is the critical enabling step for X-ray analysis.

Detailed Protocol: Crystallization & Data Collection

To obtain the X-ray data required for this comparison, the following protocol is recommended. This method addresses the specific solubility profile of the pyrazole-alcohol motif.

Phase 1: Crystal Engineering (Salt Formation)

Rationale: The free base has high rotational freedom (entropy), inhibiting lattice formation. Protonating the amine reduces freedom and introduces strong ionic anchors.

- **Dissolution:** Dissolve 50 mg of the compound in 0.5 mL of Isopropanol (IPA) at 40°C.
- **Acid Addition:** Add 1.05 equivalents of L-Tartaric acid (for chiral resolution potential) or HCl (in dioxane) dropwise.
- **Nucleation:** Allow the solution to cool slowly to room temperature (1°C/min). If oiling occurs, perform vapor diffusion using Hexane as the anti-solvent.

Phase 2: X-Ray Diffraction Setup

- **Mounting:** Select a crystal with dimensions
mm. Mount on a Kapton loop using Paratone oil.
- **Temperature:** 100 K (Cryostream). Crucial: Low temperature freezes the rotation of the hydroxy-ethyl tail, reducing thermal disorder.
- **Wavelength:** Cu K
(
Å). Preferred for organic molecules to maximize diffraction intensity.

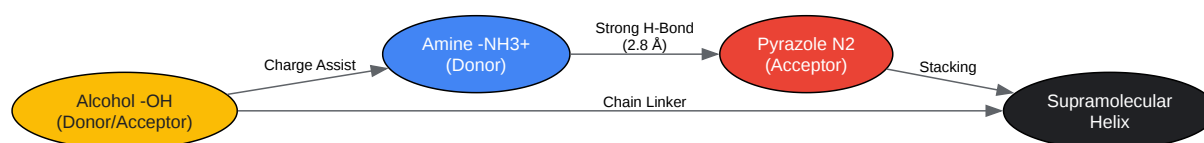
Phase 3: Data Refinement Targets

For a publication-quality structure, ensure the following metrics are met:

- R1 (Work): < 5.0%^[1]
- Completeness: > 99.5% (to 0.8 Å resolution)
- Flack Parameter: < 0.05 (if chiral assignment is claimed)

Mechanistic Insight: Why X-Ray Wins

The superiority of X-ray data for this specific molecule lies in resolving the Pyrazole Tautomerism and H-Bonding Network.



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Figure 2: Interaction Map. The diagram illustrates the critical "Charge-Assisted Hydrogen Bond" between the protonated amine and the pyrazole nitrogen, a structural motif visible only via X-ray, which dictates the stability of the solid form.

References

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 - Review of synthetic strategies for 1-methyl-1H-pyrazole deriv
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- Crystallographic Data of Analogs
 - Crystal structure of polymeric bis(3-amino-1H-pyrazole)cadmium dibromide.
 - Source:
- Related Drug Intermediates

- Structure-based discovery of CFTR potentiators (Contains 1-methyl-1H-pyrazol-4-yl fragments).[2][3]
- Source:
- Chemical Identity
 - PubChem Entry: 1-Methyl-3-aminopyrazole (Structural analog baseline).[4]
 - Source:

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